

Comparative Guide: ^1H NMR Profiling of N,2,2-Trimethylcyclopropan-1-amine

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Compound of Interest

Compound Name: *N,2,2-trimethylcyclopropan-1-amine*

Cat. No.: B15273802

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Executive Summary & Structural Significance

Molecule: **N,2,2-Trimethylcyclopropan-1-amine** Formula: $\text{C}_6\text{H}_{13}\text{N}$ Role: Conformationally restricted amine scaffold; Bioisostere for N-methyl-isobutylamine or N-methyl-phenethylamine derivatives.^[1]

The Analytical Challenge: Distinguishing this molecule from its acyclic isomers (e.g., N-methyl-neopentylamine) and resolving its diastereotopic signals requires precise interpretation. The rigid cyclopropane backbone creates a unique magnetic environment where geminal dimethyl groups become diastereotopic due to the chiral center at C1, a feature often missed in automated assignments.^[1]

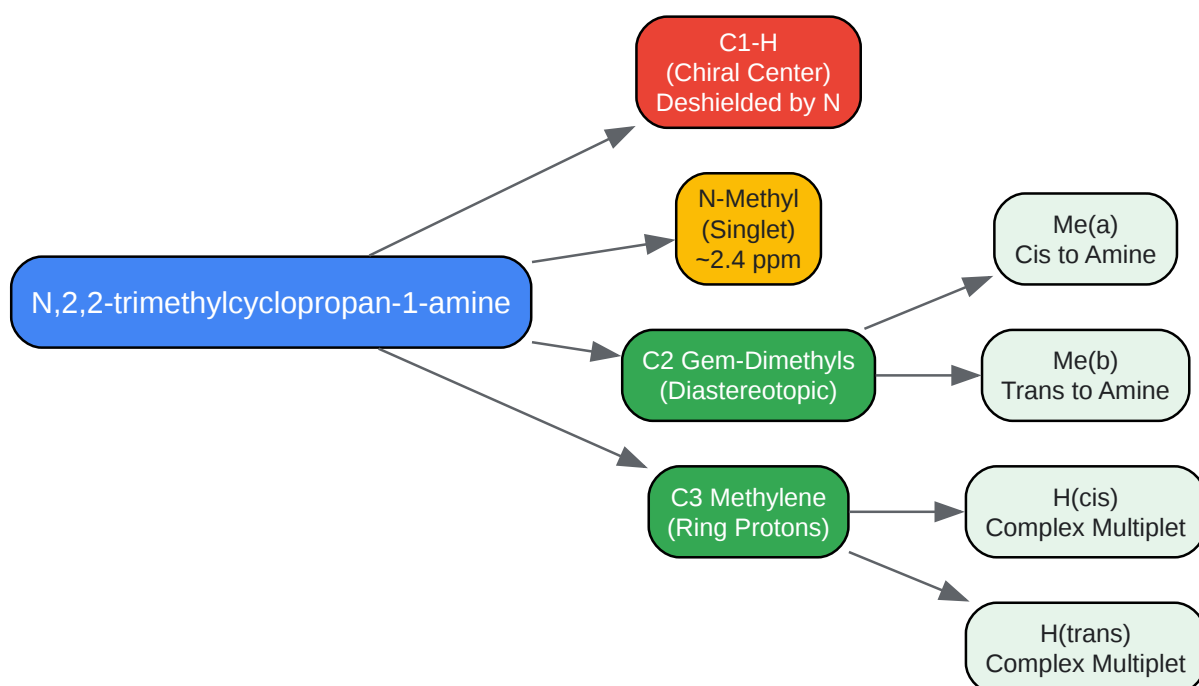
Structural Analysis & Symmetry Breaking

Before interpreting the spectrum, we must map the magnetic environments.^[1] Unlike a flexible alkyl chain, the cyclopropane ring locks substituents in space.^[1]

Magnetic Environment Map^[1]

- C1 (Chiral Center): The carbon bearing the amine. This creates asymmetry for the rest of the molecule.
- C2 (Gem-Dimethyl): Because C1 is chiral, the two methyl groups at C2 are diastereotopic. They are not chemically equivalent and will appear as distinct signals (anisochronous).[2]
- C3 (Methylene): The protons here (and) are also diastereotopic. One is cis to the amine; the other is trans.

Visualization of Magnetic Environments



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Figure 1: Magnetic connectivity map highlighting the diastereotopic nature of the gem-dimethyl and ring methylene groups.

Detailed Spectral Assignment (Predictive Model)

Based on substituent additivity rules and empirical data from 2,2-dimethylcyclopropan-1-amine and N-methylcyclopropylamine [1, 2], the following assignment is the standard expectation in CDCl_3 .

Table 1: ^1H NMR Assignment Matrix (500 MHz, CDCl_3)

Position	Type	Predicted Shift (δ ppm)	Multiplicity	Integration	Coupling () & Notes
N-H	Amine	1.0 – 1.5	Broad Singlet	1H	Exchangeable with D ₂ O. Shift varies with concentration.
C1-H	Methine	1.95 – 2.10	dd (Doublet of Doublets)	1H	Deshielded by Nitrogen. [1] Couples to C3-H(cis) and C3-H(trans). [3]
N-CH ₃	Methyl	2.38 – 2.45	Singlet	3H	Diagnostic peak.[1] Sharp singlet.
C2-CH ₃ (a)	Methyl	1.05 – 1.15	Singlet	3H	Diastereotopic methyl (usually the one cis to the amine is shielded differently).
C2-CH ₃ (b)	Methyl	0.85 – 0.95	Singlet	3H	The second diastereotopic methyl.
C3-H (a)	Ring CH ₂	0.70 – 0.85	dd or m	1H	Strong geminal coupling (~4-5 Hz) + vicinal

					coupling to C1-H.
					High field signal characteristic of cyclopropane s.
C3-H (b)	Ring CH ₂	0.35 – 0.50	dd or m	1H	

Key Diagnostic Signals

- The "Cyclopropane Gap": The presence of signals upfield of 1.0 ppm (specifically the C3 protons at ~0.4–0.8 ppm) definitively confirms the cyclopropane ring, distinguishing it from acyclic isomers like N-methyl-isobutylamine where all CH signals are > 0.9 ppm.
- The "Double Singlet": Observation of two distinct methyl singlets (approx.[\[1\]](#) 0.1–0.2 ppm apart) confirms the integrity of the C1 chiral center. If these merge into a singlet (6H), it suggests accidental equivalence or ring opening.[\[1\]](#)

Comparative Performance: Solvent & Analog Analysis

To ensure accurate identification, we compare the target molecule against its primary amine precursor and evaluate solvent effects for resolution.[\[1\]](#)

Scenario A: Target vs. Precursor (2,2-Dimethylcyclopropan-1-amine)

This comparison validates the success of the N-methylation step (e.g., via reductive amination or alkylation).

Feature	Precursor (Primary Amine)	Target (N-Methyl Derivative)	Interpretation
N-Me Signal	Absent	Singlet ~2.40 ppm	Primary confirmation of reaction success.
C1-H Shift	~1.80 ppm	~2.05 ppm	Slight downfield shift due to inductive effect of the methyl group on Nitrogen.
Amine Proton	Broad s (~1.2 ppm, 2H)	Broad s (~1.2 ppm, 1H)	Integration change from 2H to 1H.

Scenario B: Solvent Resolution Strategy (CDCl₃ vs. C₆D₆)

In CDCl₃, the diastereotopic methyl signals often overlap, appearing as a broadened singlet or a "shouldered" peak.^[1] Switching to Benzene-d₆ utilizes the Benzene Induced Shift (ASIS) to resolve them.

- Mechanism: Benzene molecules preferentially solvate the electron-deficient face of the polarized amine, creating a shielding cone effect that impacts the cis and trans methyls differently.
- Protocol:
 - Prepare ~5-10 mg of sample.^[1]
 - Dissolve in 0.6 mL C₆D₆.
 - Result: The

between the two methyl singlets typically increases from <0.05 ppm (CDCl₃) to >0.15 ppm (C₆D₆), allowing for accurate integration and purity assessment.

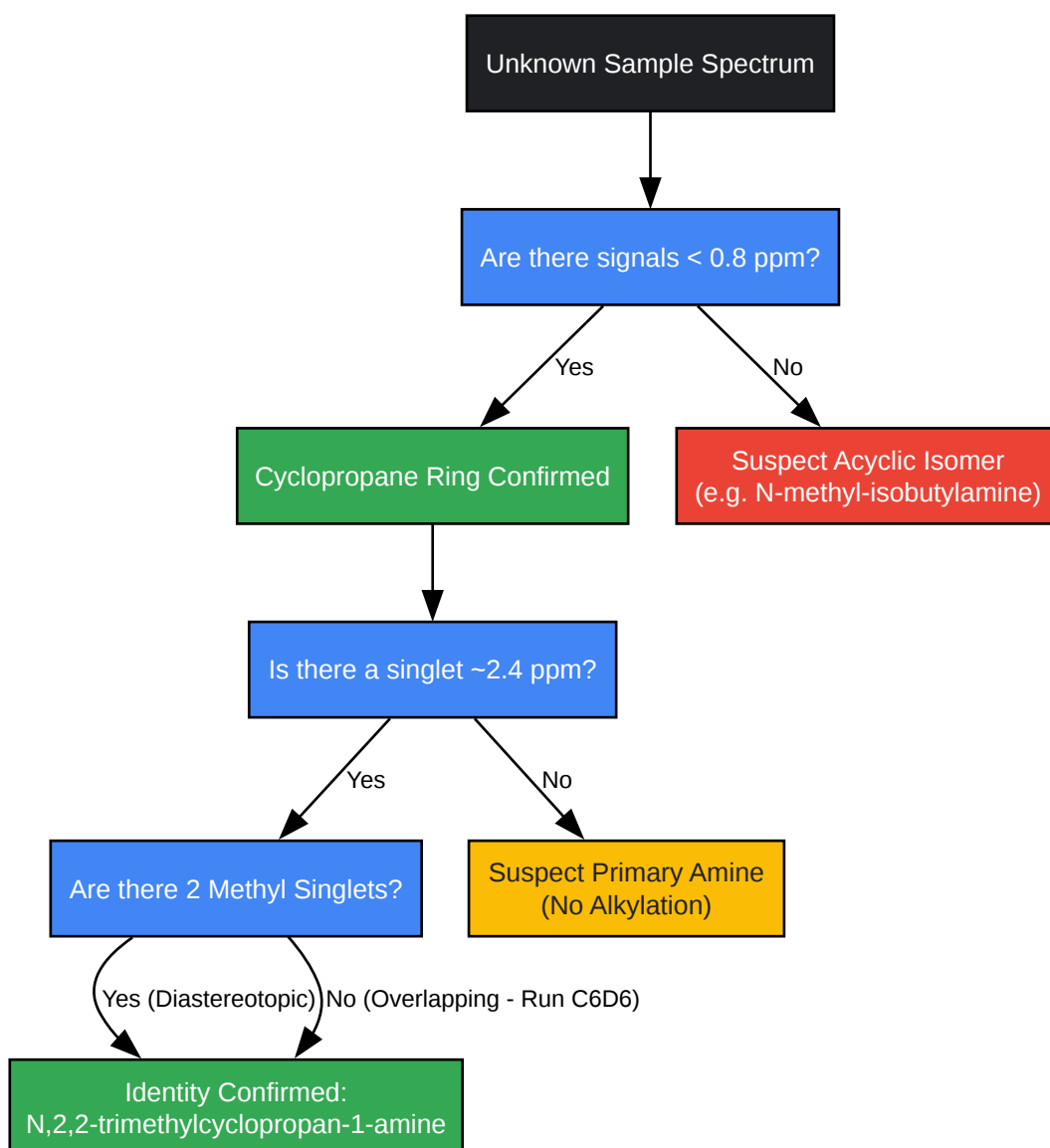
Experimental Validation Protocol

To confirm the identity of **N,2,2-trimethylcyclopropan-1-amine** without a reference standard, follow this self-validating logic flow.

Step-by-Step Verification

- Run ^1H NMR in CDCl_3 :
 - Check for the N-Me singlet (~ 2.4 ppm).[4]
 - Check for high-field signals (< 0.8 ppm) to confirm the ring.
- D_2O Shake Test:
 - Add 1 drop of D_2O to the NMR tube and shake.
 - Observation: The broad signal at ~ 1.0 - 1.5 ppm (NH) should disappear. The C1-H signal may sharpen if it was weakly coupling to the NH.
- HSQC (Heteronuclear Single Quantum Coherence):
 - Run a 2D HSQC experiment.
 - Validation: The C1-H proton (methine) must correlate to a carbon signal around 40-50 ppm. The C3-H protons (methylene) must both correlate to the same carbon signal (typically high field, 15-25 ppm). This proves they are geminal protons on the same ring carbon.[1]

Logic Flowchart for Identification



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Figure 2: Decision logic for validating the scaffold identity from raw NMR data.

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